

SL 0101-1: A Comparative Guide to its Kinase Cross-Reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **SL 0101-1**

Cat. No.: **B1681813**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the kinase inhibitor **SL 0101-1**, focusing on its cross-reactivity with other kinases. The information is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in their research and therapeutic development endeavors.

Executive Summary

SL 0101-1 is a selective inhibitor of the p90 ribosomal S6 kinase (RSK) family, with a reported IC₅₀ of 89 nM for RSK2. It has been identified as a valuable tool for studying the cellular functions of RSK and as a potential starting point for the development of novel anti-cancer therapeutics^{[1][2]}. This guide summarizes the available data on its selectivity and provides details on the experimental methods used for its characterization.

Data Presentation: Kinase Inhibition Profile of **SL 0101-1**

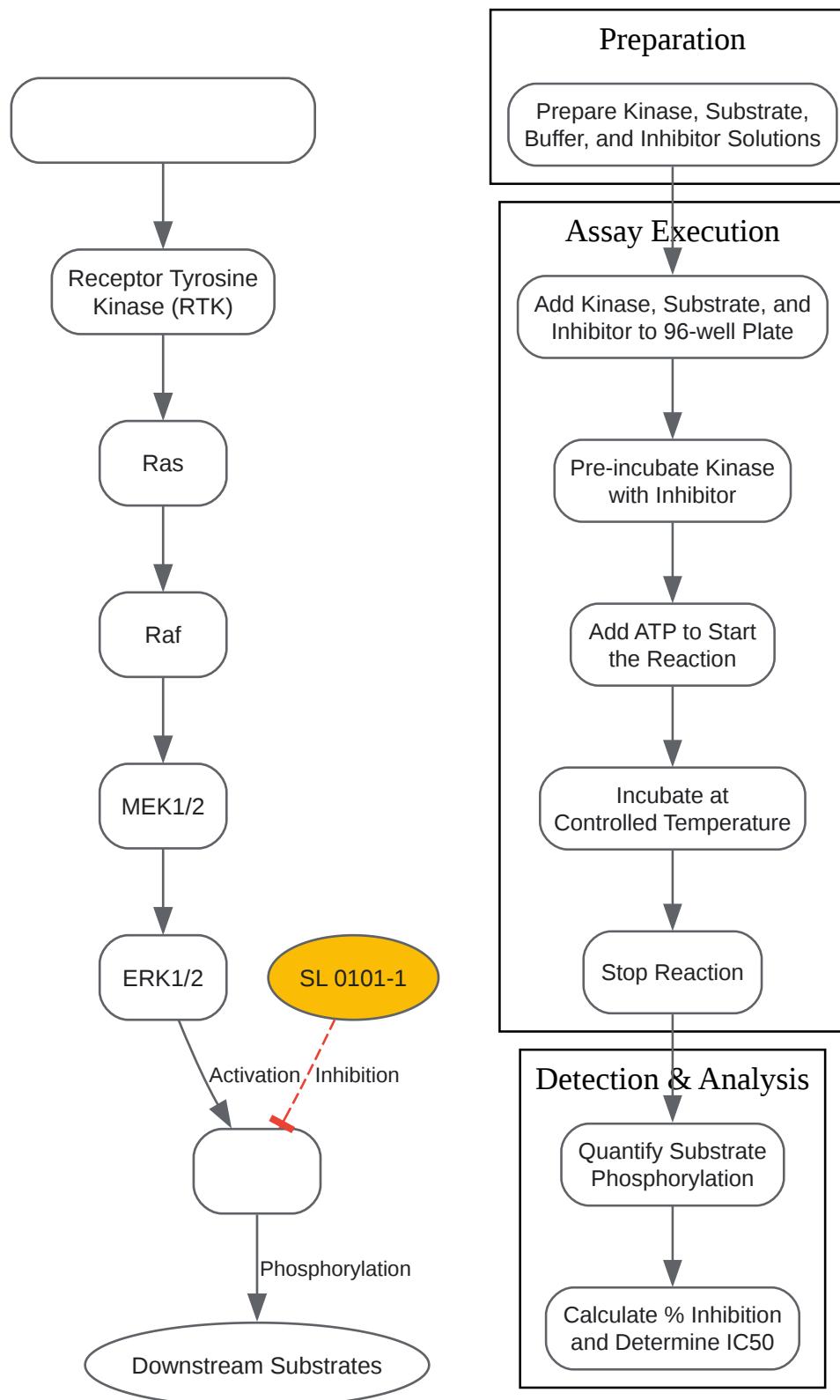
SL 0101-1 has been profiled against a panel of kinases to determine its selectivity. While the complete dataset from large-scale kinase panels was not fully accessible in the public domain, the available information indicates a high degree of selectivity for RSK isoforms.

Kinase Target	IC50 (nM)	Reference
RSK2	89	
RSK1	Inhibition reported, specific IC50 not consistently available	[3]
Upstream kinases (MEK, Raf, PKC)	No significant inhibition reported	

Note: A comprehensive study by Bain et al. (2007) in Biochemical Journal profiled **SL 0101-1** against a panel of 70-80 protein kinases[4][5][6][7][8]. While the study concluded that **SL 0101-1** is a specific RSK inhibitor, the detailed inhibition data for the entire kinase panel is not readily available in the provided search results.

Signaling Pathway Diagram

The following diagram illustrates the canonical signaling pathway involving RSK, the primary target of **SL 0101-1**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. Identification of the first specific inhibitor of p90 ribosomal S6 kinase (RSK) reveals an unexpected role for RSK in cancer cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The selectivity of protein kinase inhibitors: a further update - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The selectivity of protein kinase ... | Article | H1 Connect [archive.connect.h1.co]
- 6. The selectivity of protein kinase inhibitors: a further update - PMC [pmc.ncbi.nlm.nih.gov]
- 7. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [SL 0101-1: A Comparative Guide to its Kinase Cross-Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1681813#cross-reactivity-of-sl-0101-1-with-other-kinases>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com